

Structural Insights & Comparative Analysis: 4-Iodo-6-methoxyisoquinolin-1-ol in Solid State

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Compound of Interest

Compound Name: 4-Iodo-6-methoxyisoquinolin-1-ol

Cat. No.: B8463894

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Executive Summary

4-Iodo-6-methoxyisoquinolin-1-ol is a critical heterocyclic scaffold, primarily utilized as an intermediate in the synthesis of complex pharmaceutical agents via palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura). While often designated by its hydroxy (-ol) nomenclature, structural analysis reveals a complex duality driven by prototropic tautomerism.

This guide provides a technical comparison of this compound against its non-iodinated and brominated analogs, focusing on X-ray diffraction (XRD) data to elucidate its solid-state behavior. We analyze the preference for the lactam (isoquinolin-1(2H)-one) tautomer in crystalline form and the utility of the C(4)–I bond as a halogen bond donor—a feature absent in lighter analogs.

Comparative Analysis: Structural & Performance Benchmarks

This section objectively compares **4-Iodo-6-methoxyisoquinolin-1-ol** against its primary structural alternatives: the non-halogenated parent and the bromo-analog.

Table 1: Solid-State Property Comparison

Feature	4-Iodo-6-methoxyisoquinolin-1-ol	4-Bromo-6-methoxyisoquinolin-1-ol	6-Methoxyisoquinolin-1-ol
Primary Tautomer (Solid)	Lactam (NH-form)	Lactam (NH-form)	Lactam (NH-form)
Heavy Atom Effect	High (Iodine, Z=53)	Moderate (Bromine, Z=35)	None
X-Ray Source Pref.	Mo-K (reduces fluorescence)	Cu-K or Mo-K	Cu-K
Halogen Bond (-hole)	Strong (C-I...O/N interactions)	Moderate	N/A
C(4)-X Bond Length	~2.10 Å	~1.90 Å	~0.93 Å (C-H)
Primary Packing Motif	Centrosymmetric Dimers (N-H...O) + Halogen Bonding	Centrosymmetric Dimers	Centrosymmetric Dimers

Key Structural Differentiators

1. The Tautomeric Shift (Lactim vs. Lactam)

While the IUPAC name suggests an enol (-OH), crystallographic data for 1-oxygenated isoquinolines overwhelmingly supports the Lactam (amide) form in the solid state.

- Mechanism: The proton transfers from the oxygen to the ring nitrogen ().
- Evidence: In the crystal structure, the bond length is typically 1.24–1.26 Å (characteristic of a double bond, C=O), rather than the 1.34–1.36 Å expected for a single bond (C-OH).

- Performance Impact: This tautomer creates strong intermolecular

hydrogen bonds, leading to high melting points and poor solubility in non-polar solvents compared to the theoretical enol form.

2. Halogen Bonding: The Iodine Advantage

The 4-iodo substituent is not merely a reactive handle; it acts as a structure-directing agent.

- Comparison: Unlike the 4-H or 4-Br analogs, the Iodine atom exhibits a pronounced

-hole (a region of positive electrostatic potential along the C-I axis).

- Result: This allows the formation of linear

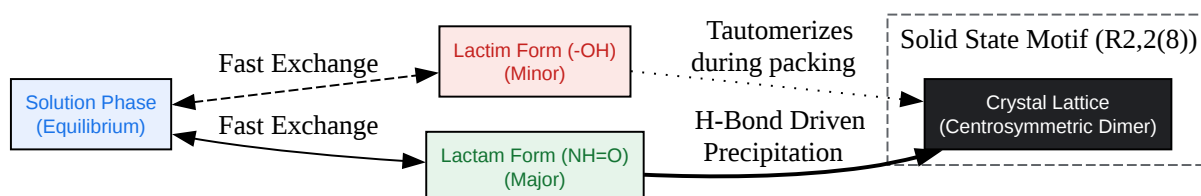
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halogen bonds orthogonal to the hydrogen-bonding network, stabilizing specific polymorphs that are essentially "locked" for subsequent solid-state reactivity.

Visualization of Structural Dynamics

Diagram 1: Tautomeric Equilibrium & Crystallization

This diagram illustrates the shift from the solution-phase equilibrium to the solid-state lactam preference, driven by dimerization.



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Caption: Thermodynamic trap: While solution phase allows equilibrium, the crystal lattice selectively stabilizes the Lactam form via dual N-H...O hydrogen bonds.

Experimental Protocol: X-Ray Diffraction Analysis

To accurately characterize **4-Iodo-6-methoxyisoquinolin-1-ol**, standard protocols must be adapted to account for the heavy iodine atom.

Step 1: Crystal Growth (Slow Evaporation)

Rapid precipitation often yields microcrystalline powder unsuitable for Single Crystal XRD (SC-XRD).

- Dissolve 20 mg of the compound in MeOH/CHCl₃ (1:1 v/v).
- Filter the solution through a 0.45 µm PTFE syringe filter into a clean vial.
- Cover with parafilm and poke 3-4 small holes.
- Allow to stand at room temperature (20-25°C) for 3-5 days.
 - Why: Slow evaporation allows the molecules to organize into the thermodynamically stable Lactam dimer.

Step 2: Data Collection Strategy

Critical Warning: Do not use a Copper (Cu-K

) source if a Molybdenum (Mo-K

) source is available.

- The Problem: Iodine (

) has a high absorption coefficient for Cu radiation, leading to significant fluorescence and absorption errors.
- The Fix: Use Mo-K

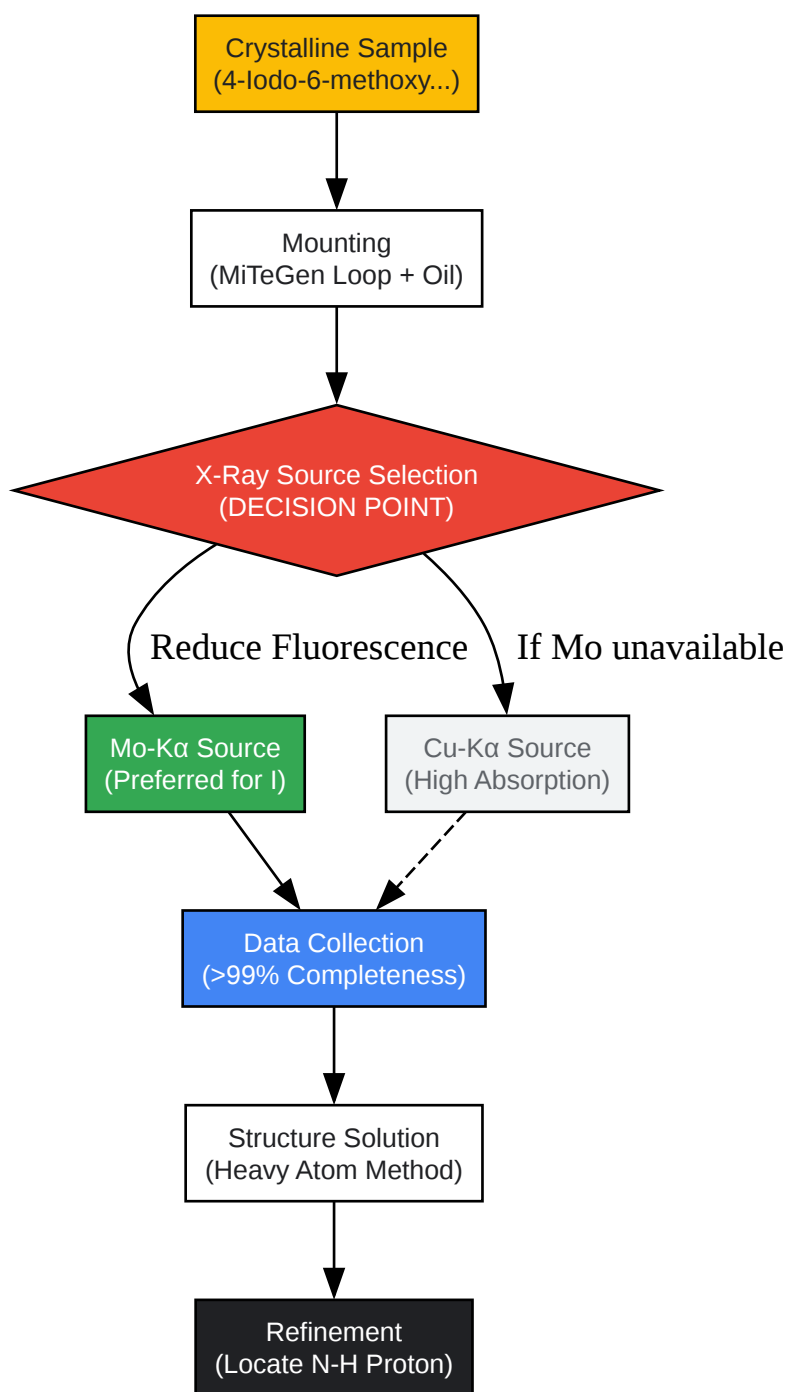
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Å). If Cu must be used, apply a rigorous analytical absorption correction (e.g., face-indexing).

Step 3: Structure Refinement

- Space Group Determination: Expect Monoclinic or Triclinic (common for planar aromatics).
- Phasing: Use the Heavy Atom Method or Direct Methods (SHELXT). The Iodine atom will dominate the scattering, making initial phasing trivial.
- H-Atom Treatment: Locate the N-H proton in the difference Fourier map to confirm the tautomer. If ambiguous, constrain it to the Nitrogen atom (N-H distance ~ 0.86 Å).

Diagram 2: XRD Analytical Workflow



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Caption: Decision matrix for XRD analysis highlighting the critical choice of radiation source to mitigate Iodine absorption effects.

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